

Application Notes and Protocols for Rhodamine 800 in Fluorescence Microscopy

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Compound of Interest

Compound Name: Rhodamine 800

Cat. No.: B170763

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Rhodamine 800 is a near-infrared (NIR) fluorescent dye with applications in fluorescence microscopy, particularly for live-cell imaging. Its emission in the NIR region helps to minimize interference from cellular autofluorescence, which is typically observed at shorter wavelengths. [1] This lipophilic cationic dye can penetrate cell membranes and preferentially accumulates in mitochondria, driven by the mitochondrial membrane potential. [2][3][4] Consequently, it is a valuable tool for assessing mitochondrial function and cell viability. [3]

Photophysical Properties

The fluorescence characteristics of **Rhodamine 800** are crucial for designing and executing fluorescence microscopy experiments. The following table summarizes its key photophysical properties.

Property	Value	Solvent/Condition
Excitation Maximum (λ_{ex})	~682 nm	Methanol
Emission Maximum (λ_{em})	~704-712 nm	Methanol
Fluorescence Lifetime	~1.90 ns	Plasma
~1.86 ns	Whole Blood	
Molar Absorptivity (ϵ)	Data not consistently available	
Quantum Yield (Φ)	Data varies significantly with solvent	2-propanone vs. water

Experimental Protocols

Preparation of Stock and Working Solutions

A critical first step for reproducible results is the correct preparation of **Rhodamine 800** solutions. The dye has good solubility in organic solvents like DMSO but is poorly soluble in water.

a. Stock Solution (1-10 mM)

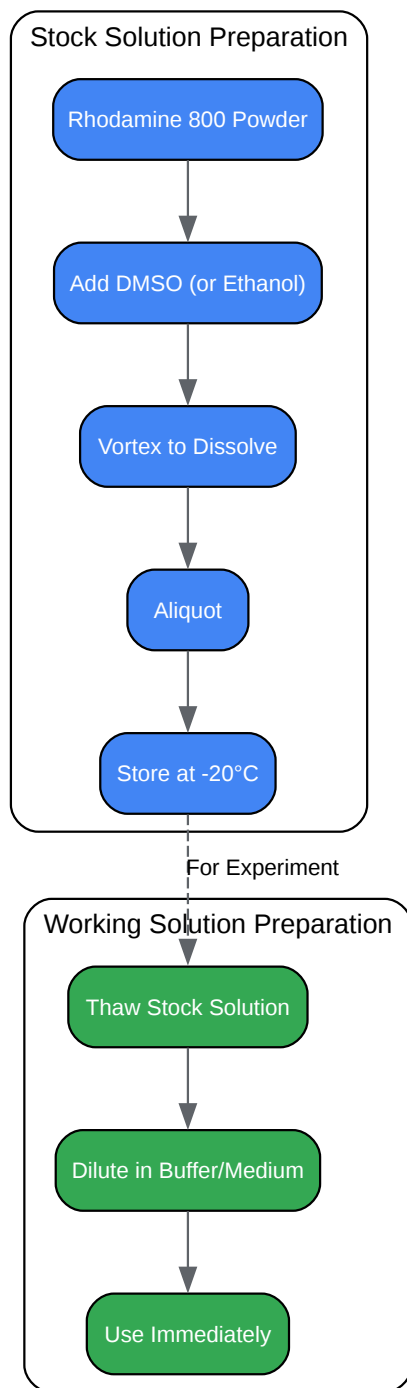
- **Rhodamine 800** is typically supplied as a powder.
- To prepare a stock solution, dissolve the powder in an appropriate organic solvent such as dimethyl sulfoxide (DMSO) or ethanol. For example, to make a 5 mM stock solution, dissolve 1 mg of **Rhodamine 800** in 525 μ L of DMSO.
- Vortex the solution until the dye is completely dissolved.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C, protected from light.

b. Working Solution (1-20 μ M)

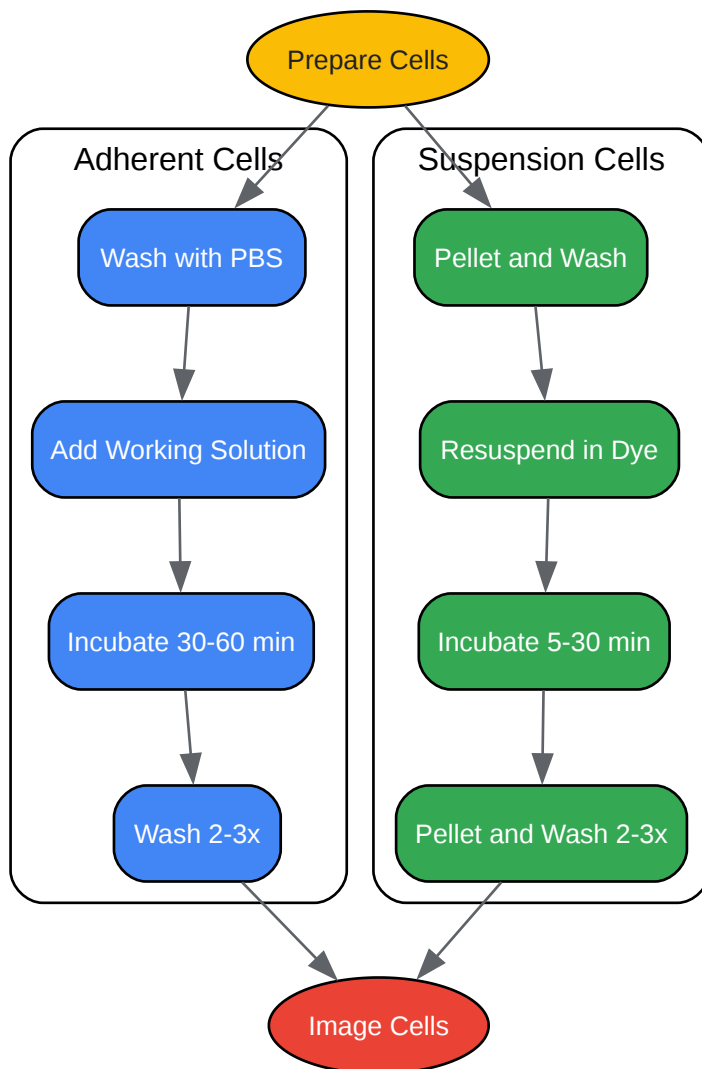
- On the day of the experiment, thaw an aliquot of the stock solution.

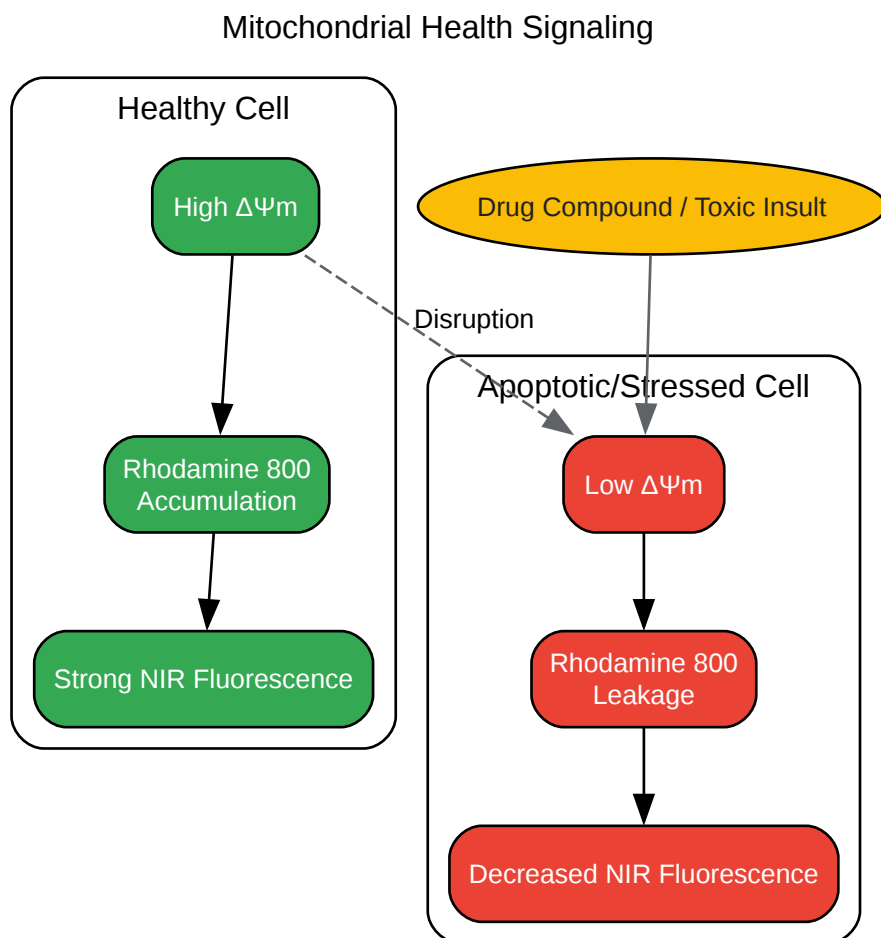
- Dilute the stock solution to the desired final concentration (typically in the range of 1-20 μ M) using a suitable buffer or serum-free cell culture medium (e.g., PBS, HBSS).
- The optimal concentration should be determined empirically for each cell type and experimental condition.

Solution Preparation Workflow



Cell Staining Workflow





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References

- 1. Rhodamine 800 | TargetMol [targetmol.com]
- 2. medchemexpress.com [medchemexpress.com]

- 3. file.glpbio.com [file.glpbio.com]
- 4. probes.bocsci.com [probes.bocsci.com]
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